Technical Support Center: Thermal Stability of $Co_4(CO)_{12}$

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Compound of Interest	
Compound Name:	*Tetracobalt dodecacarbonyl*
CAS No.:	*17786-31-1*
Cat. No.:	*B096618*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive information regarding the thermal stability of **tetracobalt dodecacarbonyl** ($Co_4(CO)_{12}$). The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experiments involving this compound.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: At what temperature does $Co_4(CO)_{12}$ begin to decompose?

A1: $Co_4(CO)_{12}$ is thermally sensitive and begins to decompose at approximately 60 °C.[1] This is also its reported melting point, indicating that melting and decomposition occur concurrently. For this reason, it is crucial to store the compound at low temperatures, with recommendations for storage at -18 °C or below to ensure its stability.

Q2: What are the expected decomposition products of $Co_4(CO)_{12}$?

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A2: The decomposition products of $Co_4(CO)_{12}$ are dependent on the atmosphere under which the heating occurs.

- In an inert atmosphere (e.g., nitrogen, argon): The compound decomposes to form metallic cobalt (Co) and carbon monoxide (CO) gas.[2] The balanced chemical equation for this reaction is: $Co_4(CO)_{12}$ (s) → 4 Co (s) + 12 CO (g)

- In the presence of air (oxygen): Due to its air-sensitive nature, $Co_4(CO)_{12}$ will oxidize upon heating.[1] The final solid product is typically a cobalt oxide, such as Co_3O_4 or CoO, along with the evolution of carbon monoxide and carbon dioxide.

Q3: My $Co_4(CO)_{12}$ sample appears to have degraded even when stored in a refrigerator. What could be the cause?

A3: $Co_4(CO)_{12}$ is sensitive to both heat and air.[1] If the sample has degraded despite refrigeration, it is likely due to exposure to air. Ensure that the container is tightly sealed and that the compound is stored under an inert atmosphere (e.g., nitrogen or argon). For long-term storage, a glovebox or a sealed ampule under inert gas is recommended.

Q4: I am observing a gradual color change in my $Co_4(CO)_{12}$ sample from black to a grayish powder. What does this indicate?

A4: A color change from the characteristic black crystalline solid to a grayish powder is a visual indicator of decomposition. This change suggests the formation of metallic cobalt, which has a grayish appearance. This can be triggered by exposure to temperatures at or above its decomposition point or slow decomposition at room temperature over extended periods, especially if not stored under strictly inert conditions.

Q5: Can I use standard TGA/DSC pans for the thermal analysis of $Co_4(CO)_{12}$?

A5: While standard aluminum or platinum pans can be used, it is critical to handle and load the sample in an inert atmosphere (e.g., inside a glovebox) to prevent premature decomposition and oxidation. Using hermetically sealed pans can also help to contain the sample and any evolved gases during the initial stages of the experiment, but be aware that the pressure of the evolved CO gas can cause the lid to rupture. Vented lids are a safer alternative if the primary goal is to measure mass loss.

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Quantitative Data Summary

The following table summarizes the key quantitative data related to the thermal decomposition of $Co_4(CO)_{12}$ under an inert atmosphere.

Parameter	Value	Notes
Decomposition Onset Temperature	~ 60 °C	Decomposition and melting occur at a similar temperature.
Theoretical Mass Loss	58.78%	Calculated based on the complete loss of all 12 CO ligands.
Residue	41.22%	Corresponds to the remaining mass of metallic cobalt.
Decomposition Reaction	$Co_4(CO)_{12} \rightarrow 4Co + 12CO$	Occurs in a single primary step under inert conditions.

Experimental Protocol: Thermogravimetric Analysis (TGA) of $Co_4(CO)_{12}$

This protocol outlines the procedure for analyzing the thermal stability of $Co_4(CO)_{12}$ using Thermogravimetric Analysis (TGA).

Objective: To determine the decomposition temperature and mass loss of $Co_4(CO)_{12}$ under a controlled inert atmosphere.

Materials and Equipment:

- Thermogravimetric Analyzer (TGA)
- Inert gas supply (Nitrogen or Argon, high purity)
- Glovebox with an inert atmosphere
- Hermetically sealed or vented aluminum TGA pans

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- Microbalance (inside the glovebox)
- $Co_4(CO)_{12}$ sample (stored at ≤ -18 °C)

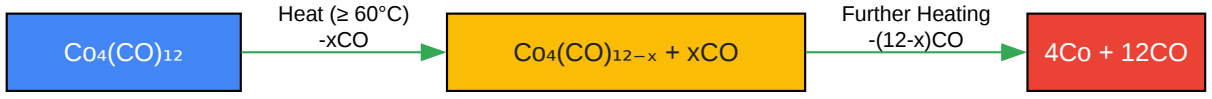
Procedure:

- Instrument Preparation:
  - Turn on the TGA instrument and allow it to stabilize.
  - Set the purge gas to high-purity nitrogen or argon with a constant flow rate (e.g., 20-50 mL/min).
  - Perform a baseline run with an empty TGA pan to ensure instrument stability.
- Sample Preparation (performed inside a glovebox):
  - Transfer the $Co_4(CO)_{12}$ container from cold storage to the glovebox antechamber and allow it to reach the glovebox temperature before opening to prevent condensation.
  - Using a microspatula, carefully weigh 2-5 mg of $Co_4(CO)_{12}$ directly into a pre-tared TGA pan.
  - Record the exact mass of the sample.
  - Securely place a vented lid on the TGA pan. If using a hermetically sealed pan, ensure it is properly sealed.
- TGA Analysis:
  - Quickly transfer the sealed TGA pan from the glovebox to the TGA autosampler or furnace, minimizing its exposure to the ambient atmosphere.
  - Purge the TGA furnace with the inert gas for at least 15-30 minutes before starting the heating program to ensure an oxygen-free environment.
  - Set the following temperature program:

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    - Equilibrate at 25 °C.
    - Ramp the temperature from 25 °C to 200 °C at a heating rate of 10 °C/min.
  - Start the TGA run and record the mass loss as a function of temperature.
- Data Analysis:
  - Plot the TGA curve (mass % vs. temperature).
  - Determine the onset temperature of decomposition from the curve, which is the temperature at which significant mass loss begins.
  - Calculate the percentage of mass loss and compare it to the theoretical value for the complete loss of CO ligands.
  - The derivative of the TGA curve (DTG curve) can be plotted to identify the temperature of the maximum rate of decomposition.

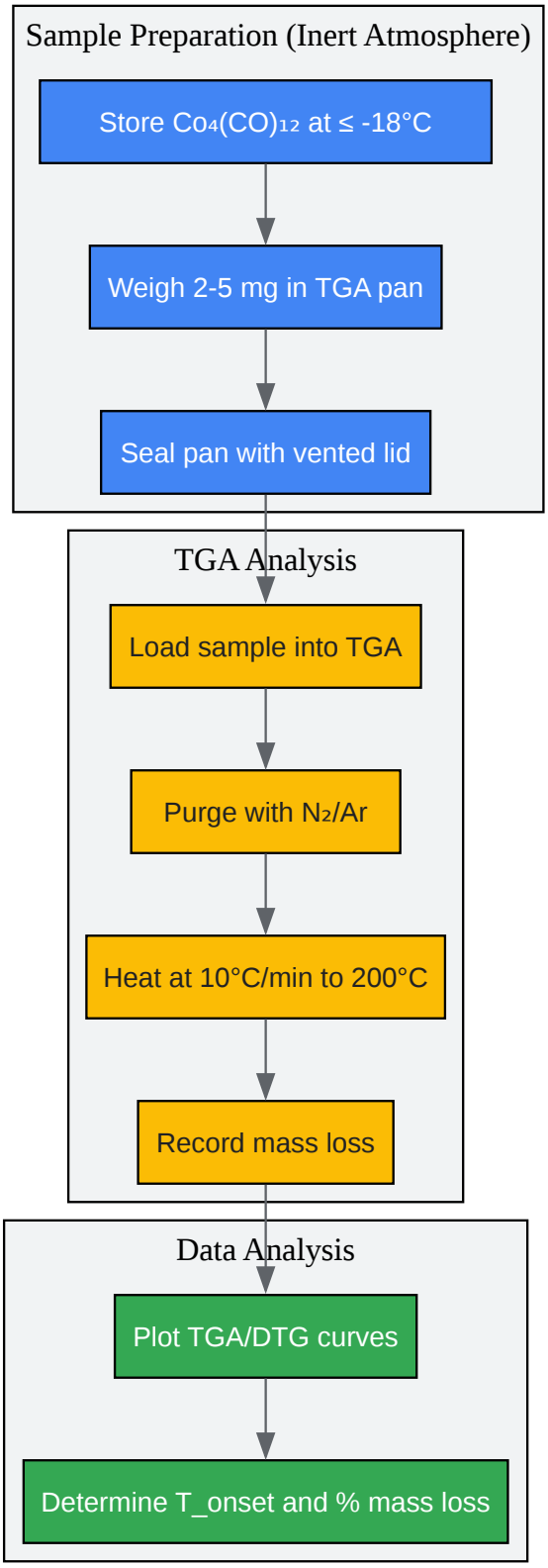
Visualizations



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Caption: Stepwise loss of CO from $Co_4(CO)_{12}$ upon heating.

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Caption: Workflow for TGA of air-sensitive $Co_4(CO)_{12}$.

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References

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- 2. Co4(CO)12 [webbook.nist.gov]
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